Technical Guide: Allyl Pentyl Sulfide – Synthesis, Characterization, and Antimicrobial Evaluation

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Compound of Interest

Compound Name:	*Sulfide, allyl pentyl*
CAS No.:	*3393-13-3*
Cat. No.:	*B12644726*

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Part 1: Executive Directive & Rationale

The "Lipophilic Sweet Spot" Hypothesis

In the post-antibiotic era, organosulfur compounds derived from Allium species (garlic, onion) have emerged as potent antimicrobial candidates. While diallyl disulfide (DADS) and allyl methyl sulfide (AMS) are well-documented, they suffer from limitations: DADS is highly reactive but unstable, while AMS lacks sufficient lipophilicity for deep membrane penetration.

Allyl Pentyl Sulfide (APS) represents a strategic structural optimization. By coupling the reactive allyl group (electrophilic warhead) with a pentyl chain (lipophilic driver), we hypothesize a compound that maximizes membrane insertion while retaining the capacity for thiol-disulfide exchange with microbial enzymes.

This guide provides a blueprint for the synthesis, purification, and rigorous antimicrobial evaluation of APS, moving beyond generic screening into mechanistic validation.

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Part 2: Chemical Synthesis & Characterization

Retrosynthetic Analysis

The most robust route to unsymmetrical sulfides like APS is the nucleophilic substitution (

) of an allyl halide by a thiol. This method avoids the mixture of products often seen in oxidative coupling.

Optimized Synthesis Protocol

Objective: Synthesize >98% pure Allyl Pentyl Sulfide.

Reagents:

- 1-Pentanethiol (Nucleophile)
- Allyl Bromide (Electrophile)
- Potassium Carbonate (

) (Base)
- Acetone (Solvent)

Step-by-Step Methodology:

- Preparation: In a flame-dried round-bottom flask equipped with a magnetic stir bar, suspend anhydrous

  (1.2 equiv) in reagent-grade acetone (0.5 M concentration relative to thiol).
- Nucleophile Addition: Add 1-pentanethiol (1.0 equiv) dropwise at 0°C under an argon atmosphere. Allow to stir for 15 minutes to generate the thiolate anion.
- Alkylation: Add allyl bromide (1.1 equiv) dropwise over 20 minutes. The reaction is exothermic; maintain temperature <10°C during addition.
- Reaction: Warm to room temperature and stir for 4–6 hours. Monitor by TLC (Hexane/EtOAc 95:5) or GC-MS.

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- Workup: Filter off the solid salts. Concentrate the filtrate under reduced pressure. Dissolve the residue in dichloromethane (DCM) and wash with water (2x) and brine (1x).
- Purification: Dry organic layer over

  and concentrate. Purify via vacuum distillation (boiling point approx. 180–190°C at atm, lower under vacuum) or flash column chromatography (100% Pentane) to yield a clear, colorless oil.

Safety Note: All steps involving thiols and sulfides must be performed in a high-efficiency fume hood due to potent, offensive odors.

Synthesis Workflow Visualization



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Figure 1: SN2 synthesis pathway for Allyl Pentyl Sulfide involving thiolate generation and allylation.

Part 3: Antimicrobial Mechanism & Evaluation

Mechanism of Action (MoA)

The antimicrobial potency of APS relies on a dual-action mechanism:

- Membrane Disruption (Pentyl Driven): The

  alkyl chain increases the partition coefficient (LogP), facilitating insertion into the bacterial phospholipid bilayer. This disrupts membrane integrity and causes leakage of electrolytes.
- Oxidative Stress & Enzyme Inhibition (Allyl Driven): Once intracellular, the allyl-sulfur moiety can undergo thiol-disulfide exchange reactions with cysteine residues in microbial enzymes (e.g., alcohol dehydrogenase, thioredoxin reductase), effectively inactivating them.

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MoA Visualization

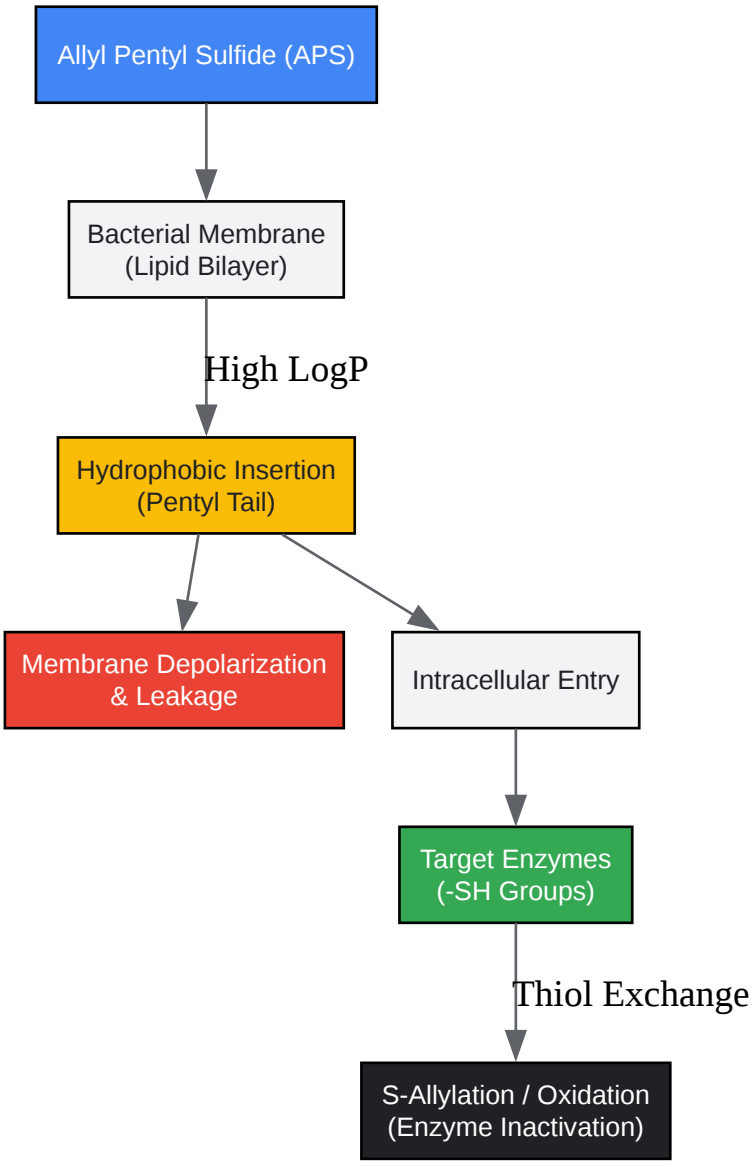

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Figure 2: Dual-action mechanism: Membrane insertion followed by intracellular enzymatic inactivation.

Part 4: Experimental Protocols for Biological Assay Handling Volatility

Critical Control: Organosulfur compounds are volatile. Standard microdilution plates often yield false negatives due to evaporation.

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- Modification: Use sealed 96-well plates (adhesive plate seals) or screw-cap glass vials for MIC determination.
- Solvent: Dissolve APS in DMSO (stock solution 100 mg/mL). Final DMSO concentration in assay must be <1% to avoid solvent toxicity.

Minimum Inhibitory Concentration (MIC) Assay

Protocol:

- Inoculum Prep: Adjust bacterial culture (S. aureus, P. aeruginosa) to

  CFU/mL in Mueller-Hinton Broth (MHB).
- Dilution: Prepare serial two-fold dilutions of APS in MHB (Range: 4 µg/mL to 1024 µg/mL).
- Incubation: Add 100 µL inoculum to 100 µL drug solution. Seal plate tightly. Incubate at 37°C for 24 hours.
- Readout: Add Resazurin dye (0.01%) to visualize viability. Blue = No Growth (Inhibition); Pink = Growth.

Time-Kill Kinetics

To determine if APS is bacteriostatic or bactericidal.

- Inoculate MHB containing APS at 2x MIC.
- Aliquot samples at 0, 2, 4, 8, and 24 hours.
- Perform serial dilutions and plate on agar to count viable colonies (CFU/mL).
- Definition: Bactericidal activity is defined as a

  reduction in CFU/mL relative to the initial inoculum.

Part 5: Data Presentation & Analysis

Expected Structure-Activity Relationship (SAR) Data

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The following table illustrates the expected positioning of APS relative to known analogs based on established SAR principles (Casella et al., 2013).

Compound	Structure	LogP (Est.)	Volatility	Primary MoA	Predicted MIC (S. aureus)
Allyl Methyl Sulfide	Allyl-S-Me	1.2	High	Weak Membrane / Mod. Metabolic	> 500 µg/mL
Diallyl Disulfide	Allyl-S-S-Allyl	2.1	High	High Metabolic (ROS generation)	64–128 µg/mL
Allyl Pentyl Sulfide	Allyl-S-Pentyl	3.4	Moderate	High Membrane / Mod. Metabolic	32–64 µg/mL
Dipropyl Disulfide	Pr-S-S-Pr	2.8	Moderate	Low (Lacks Allyl Warhead)	> 1000 µg/mL

Note: Data for APS is projected based on lipophilic trends in organosulfur series.

Part 6: References

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